

cedrol safety profile and toxicity

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Compound Focus: Cedrol

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Overview of Cedrol

Cedrol is a natural sesquiterpene alcohol, a major component of cedarwood oil [1]. Recent scientific interest has explored its potential therapeutic applications. The table below summarizes key findings from recent in vivo studies.

Study Focus / Model	Subject (Dosage, Administration)	Treatment Duration	Key Findings / Proposed Effects	Safety & Toxicity Observations
Neuroprotection [2]	Male Wistar rat (10 & 20 mg/kg, oral gavage)	From 3 days before to 6 weeks after disease induction	Improved motor/cognitive function; reduced oxidative stress in the brain (↑SOD, ↑thiol, ↓MDA)	No adverse effects reported at tested doses in the model.
Anti-Obesity [1]	Mouse (0.2% w/w in high-fat diet)	19 weeks	Prevented body weight gain, hepatic steatosis, insulin resistance; ameliorated glucose intolerance.	No overt toxicity reported; diet was well-tolerated for the study period.
Muscle Atrophy [3]	Mouse (cedrol derivative in diet)	Not specified	Attenuated muscle atrophy by inhibiting myostatin/MuRF1 via	The study focused on a derivative; specific cedrol

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			Ca ²⁺ -CaMK-FoxO3a pathway.	toxicity not discussed.

Experimental Methodologies in Key Studies

For researchers looking to replicate or build upon these findings, here are the detailed experimental protocols from the key studies.

- **1. Neuroprotective Study in a Parkinson's Disease Model [2]**

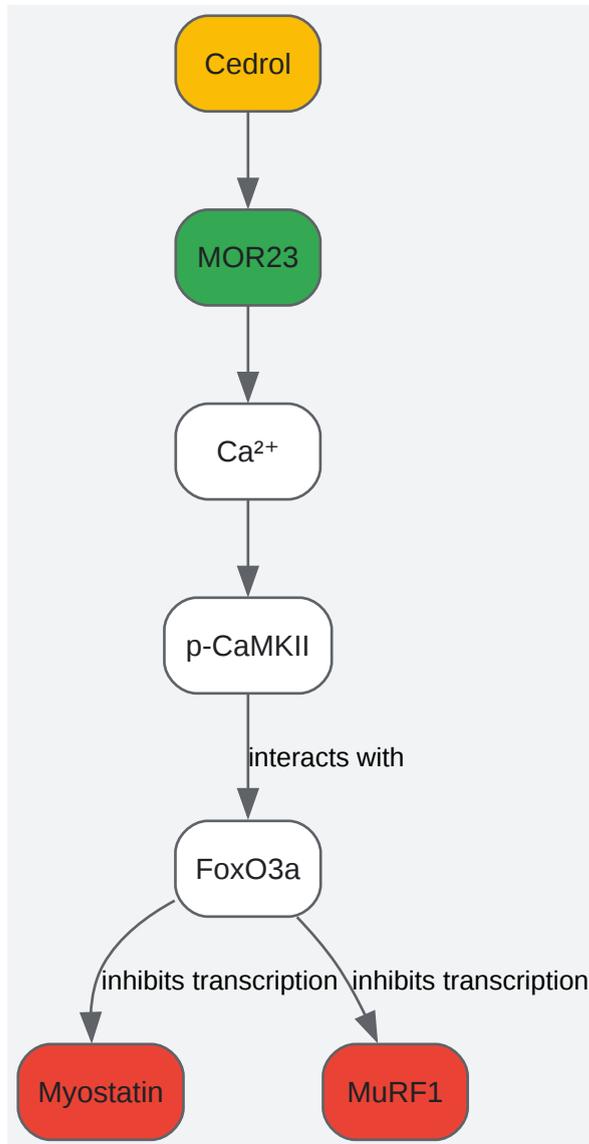
- **Animal Model:** Adult male Wistar rats (200-250 g) were used.
- **Disease Induction:** Parkinson's disease was unilaterally induced by a single injection of 6-hydroxydopamine (6-OHDA) (16 µg/4 µL) into the left medial forebrain bundle (MFB) under ketamine/xylazine anesthesia. Stereotaxic coordinates were: Anteroposterior: -3.6 mm; Mediolateral: +1.8 mm; Dorsoventral: -8.2 mm.
- **Treatment: Cedrol** (10 or 20 mg/kg) or vehicle (saline with 1% DMSO) was administered daily via **oral gavage**, starting 3 days before surgery and continuing for 6 weeks post-surgery.
- **Behavioral Assessments:** Apomorphine-induced rotational test (motor asymmetry), rotarod test (motor coordination and balance), open field test (general locomotor activity), and passive avoidance test (cognitive function).
- **Biochemical Analysis:** Striatal levels of malondialdehyde (MDA), total thiol, and superoxide dismutase (SOD) activity were measured to assess oxidative stress.

- **2. Anti-Obesity Study in a Mouse Model [1]**

- **Animal Model:** 10-week-old C57BL/6J mice.
- **Dietary Intervention:** Mice were fed either a chow diet, a high-fat diet (HFD), or an HFD supplemented with 0.2% (w/w) **cedrol** for 19 weeks.
- **Metabolic Assessments:** Body weight gain, visceral fat pad weight, and adipocyte size were measured. Glucose tolerance tests (GTT) and insulin tolerance tests (ITT) were performed to assess glucose metabolism and insulin sensitivity.
- **Mechanistic Studies:** Hepatic steatosis was evaluated, 16S rRNA sequencing was used to analyze gut microbiota composition, and RNA sequencing (transcriptome analysis) was performed on epididymal white adipose tissue.

Proposed Mechanism of Action for a Cedrol Derivative

The following diagram illustrates a potential signaling pathway for a **cedrol** derivative in attenuating muscle atrophy, as identified in one study [3]. This offers insight into how **cedrol** might interact with biological systems.



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*Figure: Proposed pathway for a **cedrol** derivative inhibiting myostatin and MuRF1 expression via the MOR23 calcium signaling pathway. Based on [3].*

Research Implications and Data Gaps

The available data, while promising, is insufficient for a complete toxicological assessment.

- **The existing evidence** suggests that **cedrol** is well-tolerated in specific animal models and at the doses tested for medium to long-term durations [2] [1].
- **Critical data gaps** remain regarding its:
 - **Acute and chronic toxicity profiles**, including standard measures like LD50.
 - **Genotoxicity, carcinogenicity, and reproductive toxicity**.
 - **Pharmacokinetics**, including absorption, distribution, metabolism, and excretion (ADME).
 - **Safety in other species**, particularly non-rodents.

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References

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